

# Troubleshooting noise issues with the AC915 accelerometer

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: AC915

Cat. No.: B15555702

[Get Quote](#)

## AC915 Accelerometer Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals using the **AC915** accelerometer in their experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What is the typical bias voltage for the **AC915** accelerometer?

**A1:** The **AC915** accelerometer has a bias output voltage in the range of 10-14 VDC.[\[1\]](#) Measuring the bias voltage is a key step in diagnosing the health of the sensor and the measurement setup.[\[2\]](#)

**Q2:** What are the common sources of noise in accelerometer measurements?

**A2:** Noise in accelerometer measurements can originate from various sources, including:

- Electromagnetic Interference (EMI) and Radio Frequency Interference (RFI): These are often caused by power cables, motors, and other electronic devices in the vicinity.[\[2\]](#)[\[3\]](#)
- Improper Grounding: Ground loops are a common source of noise and occur when there are multiple ground points in the measurement system.[\[2\]](#)

- **Cable Issues:** Damaged cables, loose connections, or using incorrect cable types can introduce noise.[3][4][5] Cable motion itself can also generate noise, an effect known as the triboelectric effect.
- **Thermal Transients:** Sudden changes in temperature can cause shifts in the sensor's output, appearing as low-frequency noise.[2][3]
- **Sensor Overload:** Exceeding the dynamic range of the accelerometer can lead to signal clipping and distortion, which may manifest as a "ski-slope" spectrum.[2]

**Q3:** How can I minimize EMI and RFI in my experimental setup?

**A3:** To minimize interference, it is recommended to:

- Use shielded, twisted-pair cables for signal transmission.[2]
- Route signal cables away from power cables. If they must cross, they should do so at a right angle.[2][3]
- Ensure that the cable shield is grounded at one end only, typically at the signal conditioner, to prevent ground loops.[3]

**Q4:** What should I do if I suspect a sensor overload?

**A4:** A truncated or flattened time waveform is a clear indication of sensor overload.[2] This can be caused by severe mechanical shocks or vibrations that exceed the sensor's dynamic range of  $\pm 50$  g, peak.[1] If you suspect an overload, consider the following:

- Review your experimental setup to identify sources of excessive vibration.
- If possible, use a lower sensitivity accelerometer for measurements in high-vibration environments.[2]

## Troubleshooting Guides

### Issue 1: High Levels of Background Noise

High background noise can obscure the signal of interest and compromise the quality of your data. Follow these steps to identify and resolve the source of the noise.

#### Troubleshooting Steps:

- Check Bias Voltage:
  - Measure the DC bias voltage of the accelerometer's output.
  - Expected Value: 10-14 VDC.[\[1\]](#)
  - Deviation: An out-of-specification bias voltage can indicate a damaged sensor or a fault in the cabling.[\[3\]](#)
- Inspect Cabling and Connections:
  - Ensure all connectors are securely fastened.[\[5\]](#)
  - Check for any visible damage to the cables.
  - Gently move the cable while observing the noise level. A change in noise may indicate a faulty cable.[\[4\]](#)
- Evaluate Grounding:
  - Verify that you are using a single-point grounding system.
  - Check for potential ground loops.
- Identify Environmental Factors:
  - Look for nearby sources of EMI/RFI, such as power lines, motors, or fluorescent lights.
  - If possible, temporarily power down non-essential equipment to see if the noise level decreases.

## Issue 2: "Ski-Slope" Noise in the Low-Frequency Spectrum

A "ski-slope" spectrum, characterized by a significant rise in noise at low frequencies, can be caused by sensor overload or integration issues.

#### Troubleshooting Steps:

- Analyze the Time Waveform:
  - Look for signs of signal clipping (flattened peaks). This is a strong indicator of sensor overload.[\[2\]](#)
- Review Data Processing:
  - If you are integrating the acceleration signal to obtain velocity or displacement, be aware that this process can amplify low-frequency noise.[\[2\]](#)
- Check for Thermal Transients:
  - Sudden temperature changes can cause low-frequency drift.[\[2\]](#) Ensure a stable thermal environment for your experiment.

## Data Presentation

### AC915 Accelerometer Specifications

Specification	Value
Sensitivity ( $\pm 10\%$ )	100 mV/g
Frequency Response ( $\pm 3\text{dB}$ )	0.5 - 15,000 Hz
Dynamic Range	$\pm 50$ g, peak
Voltage Source (IEPE)	18-28 VDC
Constant Current Excitation	2-10 mA
Bias Output Voltage	10-14 VDC
Spectral Noise @ 10 Hz	30 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 100 Hz	19 $\mu\text{g}/\sqrt{\text{Hz}}$
Spectral Noise @ 1000 Hz	15 $\mu\text{g}/\sqrt{\text{Hz}}$
Temperature Range	-40 to 121°C

Table 1: Key specifications of the **AC915** accelerometer.[\[1\]](#)

## Experimental Protocols

### Protocol 1: Measuring Accelerometer Bias Voltage

This protocol describes the procedure for measuring the bias voltage of the **AC915** accelerometer to ensure it is functioning correctly.


#### Materials:

- **AC915** Accelerometer
- IEPE Power Supply (18-28 VDC, 2-10 mA)
- Digital Multimeter (DMM) with DC voltage measurement capability
- Appropriate cabling

#### Procedure:


- Connect the **AC915** accelerometer to the IEPE power supply.
- Turn on the power supply.
- Set the DMM to measure DC voltage.
- Connect the positive probe of the DMM to the signal/power lead of the accelerometer output and the negative probe to the common lead.
- Record the voltage reading. A stable reading between 10 and 14 VDC indicates a healthy sensor.[\[1\]](#)

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: A workflow diagram for troubleshooting noise issues.



[Click to download full resolution via product page](#)

Caption: A typical experimental signal pathway for the **AC915**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mip.fi](http://mip.fi) [mip.fi]
- 2. [wilcoxon.com](http://wilcoxon.com) [wilcoxon.com]
- 3. [skftechnicalsupport.zendesk.com](http://skftechnicalsupport.zendesk.com) [skftechnicalsupport.zendesk.com]
- 4. System Noise Troubleshooting - Connect the Control Sensor - VRU  
[vru.vibrationresearch.com]
- 5. ONO SOKKI - Accelerometer & related productsFAQ -Troubleshooting [onosokki.co.jp]
- To cite this document: BenchChem. [Troubleshooting noise issues with the AC915 accelerometer]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555702#troubleshooting-noise-issues-with-the-ac915-accelerometer\]](https://www.benchchem.com/product/b15555702#troubleshooting-noise-issues-with-the-ac915-accelerometer)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)